

## Preliminary studies using MC 1080-d4

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	MC 1080-d4	
Cat. No.:	B1161044	Get Quote

## References

- 1. Sodium fluoroacetate Wikipedia [en.wikipedia.org]
- 2. sciencelearn.org.nz [sciencelearn.org.nz]
- 3. Accelerating Drug Discovery with Deuterated Labelled Compounds AquigenBio [aquigenbio.com]
- 4. Deuterium in drug discovery: progress, opportunities and challenges PMC [pmc.ncbi.nlm.nih.gov]
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